

Technical Guide: Physicochemical Characterization of 5-(Tributylstannyl)pyrimidine

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Compound of Interest

Compound Name: **5-(Tributylstannyl)pyrimidine**

Cat. No.: **B178186**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a focused overview of the key physical properties of **5-(Tributylstannyl)pyrimidine**, a significant organotin reagent used in organic synthesis, particularly in Stille coupling reactions. The document outlines its boiling point and density, provides detailed experimental protocols for their determination, and presents a generalized workflow for the characterization of such research chemicals. This guide is intended to support laboratory professionals in the safe handling and effective use of this compound.

Physical Properties

5-(Tributylstannyl)pyrimidine is a colorless liquid at room temperature.^[1] Its key physical properties are summarized below. These values are critical for designing experimental setups, particularly for purification via distillation and for calculating molar quantities from volumetric measurements.

Table 1: Physical Properties of **5-(Tributylstannyl)pyrimidine**

Property	Value	Conditions
Boiling Point (bp)	134-138 °C	@ 2 mmHg
Density	1.117 g/mL	@ 25 °C
Molecular Weight	369.13 g/mol	
Refractive Index (n _{20/D})	1.515	@ 20 °C

Data sourced from commercial supplier specifications.[\[2\]](#)

Experimental Protocols

The accurate determination of physical properties is fundamental to verifying the purity and identity of a chemical substance. Given the high boiling point and potential air sensitivity of organotin compounds, specialized procedures are required.

The boiling point of **5-(Tributylstannylyl)pyrimidine** is determined under reduced pressure to prevent thermal decomposition that may occur at its high atmospheric boiling point.

Principle: By reducing the pressure above the liquid, its boiling point is significantly lowered.[\[3\]](#)

[\[4\]](#) The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium at a specific, stable sub-atmospheric pressure.

Apparatus:

- Round-bottom flask (distilling flask)
- Claisen adapter to minimize bumping[\[5\]](#)
- Stir bar or magnetic stirrer
- Short-path distillation head with condenser and vacuum adapter
- Thermometer and adapter
- Receiving flask

- Heating mantle with controller
- Vacuum pump (mechanical or water aspirator) with thick-walled tubing[3][5]
- Vacuum trap and manometer (for pressure measurement)
- Inert gas source (Nitrogen or Argon)

Procedure:

- Preparation: Ensure all glassware is meticulously dried to prevent hydrolysis of the organotin compound. Assemble the distillation apparatus as shown in the workflow diagram below, greasing all ground-glass joints to ensure a proper seal.[5]
- Charging the Flask: Charge the distilling flask with the crude **5-(Tributylstannyl)pyrimidine** and a magnetic stir bar. The flask should not be more than two-thirds full.
- System Evacuation: Begin stirring and slowly evacuate the system using the vacuum pump. It is crucial to reduce the pressure before applying heat to remove any residual volatile solvents and prevent violent bumping.[5]
- Heating: Once the target pressure (e.g., 2 mmHg) is stable, begin gently heating the distilling flask with the heating mantle.
- Equilibration and Collection: Observe the vapor rising into the distillation head. The boiling point is the temperature at which the thermometer bulb is fully bathed in vapor and a steady condensation rate is observed. Record the temperature and the pressure from the manometer.[3]
- Shutdown: Once the distillation is complete, remove the heating mantle and allow the apparatus to cool to room temperature. Only then, slowly and carefully vent the system to atmospheric pressure with an inert gas before turning off the vacuum pump.[5]

The pycnometer method is a highly precise technique for determining the density of a liquid by accurately measuring the weight of a known volume.

Principle: Density (ρ) is calculated as the ratio of mass (m) to volume (V). The pycnometer provides a highly accurate and reproducible volume.

Apparatus:

- Pycnometer (a glass flask with a specific volume, fitted with a capillary stopper)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Thermometer

Procedure:

- Calibration (Determining Pycnometer Volume):
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Measure and record the mass of the empty, dry pycnometer (m_0).
 - Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C).
 - Insert the stopper, allowing excess liquid to exit through the capillary. Wipe the outside dry.
 - Place the filled pycnometer in a constant temperature water bath set to 25 °C until thermal equilibrium is reached.[2]
 - Remove, dry the exterior, and measure the total mass (m_1).
 - Calculate the volume of the pycnometer (V) using the known density of water (ρ_{water}) at 25 °C: $V = (m_1 - m_0) / \rho_{\text{water}}$.
- Sample Measurement:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with **5-(Tributylstannyly)pyrimidine**.

- Repeat the process of inserting the stopper, equilibrating to 25 °C in the water bath, and drying the exterior.
- Measure the total mass of the pycnometer filled with the sample (m_2).
- Calculation:
 - Calculate the mass of the sample: $m_{\text{sample}} = m_2 - m_0$.
 - Calculate the density of the sample (ρ_{sample}) at 25 °C: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Characterization Workflow

The determination of physical properties is one part of a larger, systematic workflow for the characterization of a research chemical. This process ensures the identity, purity, and stability of the compound before its use in further applications.

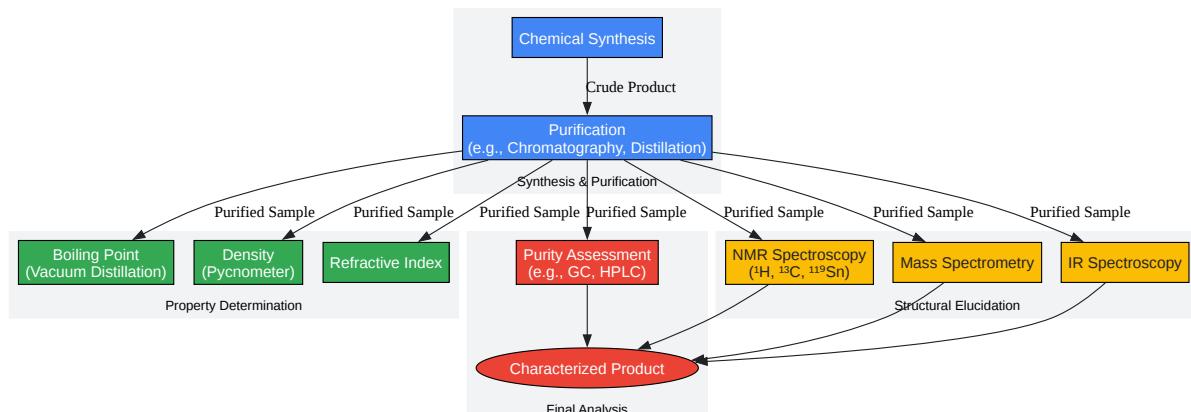


Figure 1: Generalized Workflow for Research Chemical Characterization

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Caption: Workflow for synthesis, purification, and characterization of a chemical.

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